

# Technical Guide: N-Benzyl-3-Methylaniline (CAS 5405-17-4)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N*-benzyl-3-methylaniline

CAS No.: 5405-17-4

Cat. No.: B1595716

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## Executive Summary

**N-Benzyl-3-methylaniline** (CAS: 5405-17-4) is a secondary aromatic amine serving as a critical intermediate in the synthesis of triphenylmethane dyes and nitrogen-containing pharmaceutical heterocycles.[1][2][3] Characterized by its lipophilic benzyl moiety and meta-substituted methyl group, it functions as a versatile nucleophile in organic synthesis.[2] This guide provides a comprehensive technical profile, including validated synthesis protocols, physicochemical data, and safety standards for research and industrial applications.[2]

## Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9][10]

### Nomenclature & Identifiers

| Identifier        | Value                                                      |
|-------------------|------------------------------------------------------------|
| CAS Number        | 5405-17-4                                                  |
| IUPAC Name        | N-Benzyl-3-methylaniline                                   |
| Synonyms          | N-Benzyl-m-toluidine; N-(3-Methylphenyl)benzenemethanamine |
| Molecular Formula | C <sub>14</sub> H <sub>15</sub> N                          |
| Molecular Weight  | 197.28 g/mol                                               |
| SMILES            | <chem>Cc1cccc(Nc2ccccc2)c1</chem>                          |

## Physical Properties

The following data represents standard grade material (purity >98%).

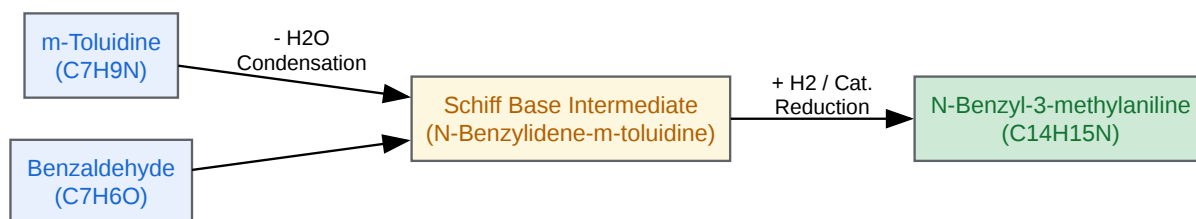
| Property                | Value                   | Condition/Note                      |
|-------------------------|-------------------------|-------------------------------------|
| Physical State          | Liquid                  | Viscous; Yellow to light brown      |
| Boiling Point           | 315–317 °C              | @ 760 mmHg                          |
| Boiling Point (Reduced) | 153–157 °C              | @ 4 mmHg                            |
| Density                 | 1.008 g/cm <sup>3</sup> | @ 20 °C (Approximate)               |
| Refractive Index        | 1.5845                  | Standard optical reference          |
| Solubility              | Insoluble               | Water                               |
| Solubility              | Soluble                 | Ether, Chloroform, Ethanol, Benzene |

## Synthesis & Manufacturing Methodologies

The most authoritative and high-yield synthesis method for **N-benzyl-3-methylaniline** is Reductive Amination.<sup>[1][2]</sup> This pathway avoids the formation of quaternary ammonium salts often seen in direct alkylation with benzyl halides.<sup>[1][2]</sup>

## Reaction Mechanism

The reaction proceeds via the condensation of m-toluidine and benzaldehyde to form a Schiff base (imine) intermediate, which is subsequently reduced to the secondary amine.[2]



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Figure 1: Reductive amination pathway for the synthesis of **N-benzyl-3-methylaniline**.

## Validated Experimental Protocol

Source: Adapted from Organic Syntheses, Coll. Vol. 3, p. 827 [1].[2]

Reagents:

- Benzaldehyde (1.0 mol, 106 g)[2][4]
- m-Toluidine (1.0 mol, 107 g)[1][2]
- Raney Nickel Catalyst (8–10 g)[1][2]
- Solvent: Ethanol (95%) or Diethyl Ether (200 mL)

Step-by-Step Workflow:

- Condensation: In a reaction flask, mix benzaldehyde and m-toluidine. The reaction is exothermic; allow temperature to rise to ~60°C naturally.[1][2]
- Dilution: Cool the mixture to <35°C and dilute with 200 mL of solvent (Ether or Ethanol).
- Hydrogenation: Transfer the solution to a high-pressure hydrogenation vessel (autoclave). Add Raney Nickel catalyst.[1][2]

- Reduction: Pressurize with Hydrogen ( ) to ~1000 psi (approx. 69 bar). Shake/stir continuously at room temperature until hydrogen uptake ceases (approx. 15–30 mins).
- Purification:
  - Vent hydrogen and filter the mixture to remove the Raney Nickel catalyst (Caution: Pyrophoric).[1][2]
  - Remove solvent via rotary evaporation.[1][2]
- Distillation: Distill the residual oil under reduced pressure.
  - Collection Fraction: 153–157°C at 4 mmHg.[1][2]
  - Expected Yield: 89–94% (175–185 g).[1][2]

## Analytical Characterization (Quality Control)

To validate the identity of synthesized **N-benzyl-3-methylaniline**, compare spectral data against the following predicted parameters based on structural isomers [2, 3].

### Proton NMR ( <sup>1</sup>H-NMR)

Solvent: CDCl<sub>3</sub>, Reference: TMS (0.00 ppm)

| Moiety   | Shift ( , ppm) | Multiplicity  | Integration | Assignment                 |
|----------|----------------|---------------|-------------|----------------------------|
| Aromatic | 6.50 – 7.40    | Multiplet     | 9H          | Benzyl & Toly ring protons |
| Benzyl   | 4.30 – 4.35    | Singlet       | 2H          |                            |
| Amine    | 3.90 – 4.10    | Broad Singlet | 1H          |                            |
| Methyl   | 2.25 – 2.30    | Singlet       | 3H          | (meta)                     |

## Mass Spectrometry (GC-MS)[1][2][5][6]

- Molecular Ion ( ): m/z 197[1][2][5][6]
- Base Peak: m/z 91 (Tropylium ion, characteristic of benzyl fragment).[2]
- Fragment: m/z 106 (N-methylaniline fragment loss).[1][2]

## Applications in Drug Development & Synthesis[1][2]

### Pharmaceutical Intermediates

**N-Benzyl-3-methylaniline** serves as a "masked" aniline.[1][2] The benzyl group acts as a lipophilic protecting group that can be removed via hydrogenolysis (Pd/C, H<sub>2</sub>) to restore the primary amine after downstream modifications to the tolyl ring.[2] It is used in the synthesis of:

- Tetrahydroquinolines: Via cyclization reactions, serving as precursors for NMDA receptor antagonists and antibiotics [4].[2]
- Nitrogen Heterocycles: Used as a building block for constructing complex N-aryl scaffolds in medicinal chemistry.[1][2]

## Dye Manufacturing

The compound is a key intermediate in the production of Triphenylmethane Dyes.[1][2] The secondary amine structure allows for condensation with benzaldehydes or benzophenones to form leuco bases, which are subsequently oxidized to vibrant dyes used in textiles and biological staining.[2]

## Safety & Handling (GHS Standards)

Signal Word:DANGER

| Hazard Code | Description                                 | Precaution                                    |
|-------------|---------------------------------------------|-----------------------------------------------|
| H302        | Harmful if swallowed.[1][2]                 | Do not eat, drink, or smoke when using.[2]    |
| H314        | Causes severe skin burns and eye damage.[2] | Wear chemical-resistant gloves/goggles.[1][2] |
| H335        | May cause respiratory irritation.[2]        | Use only in a chemical fume hood.[2]          |

Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent oxidation (darkening of color).

## References

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## Sources

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